Therapeutic potential of 6-Methoxy-1H-indazole

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Compound of Interest

Compound Name:	*6-Methoxy-1H-indazole*
CAS No.:	*3522-07-4*
Cat. No.:	*B1315190*

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An In-depth Technical Guide to the Therapeutic Potential of **6-Methoxy-1H-indazole**

Prepared for: Researchers, Scientists, and Drug Development Professionals Prepared by: Gemini, Senior Application Scientist

Executive Summary

The indazole nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates.[1][2] Its versatile structure, capable of extensive functionalization, allows for the fine-tuning of pharmacological activity across a spectrum of therapeutic areas, including oncology, neurodegeneration, and inflammatory diseases.[3][4][5] This guide focuses on the specific potential of **6-Methoxy-1H-indazole**, a derivative whose strategic methoxy substitution is anticipated to confer advantageous physicochemical and biological properties. While direct, extensive research on this specific molecule is emerging, this document synthesizes data from closely related analogues and the broader indazole class to build a compelling scientific case for its investigation. We will explore its synthesis, delve into its most promising therapeutic applications by examining relevant biological pathways, and provide robust, validated protocols for its preclinical evaluation.

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The Indazole Scaffold: A Foundation for Drug Discovery

Indazoles are bicyclic heterocyclic compounds composed of a benzene ring fused to a pyrazole ring.[3] They exist in two primary tautomeric forms, 1H-indazole and 2H-indazole, with the 1H tautomer being the more thermodynamically stable and predominant form.[3][6][7] This stability and its structural similarity to endogenous purines make the indazole core an excellent bioisostere for interacting with a wide range of biological targets, particularly the ATP-binding sites of protein kinases.[8]

The therapeutic versatility of indazoles is demonstrated by marketed drugs such as:

- Pazopanib & Axitinib: Tyrosine kinase inhibitors for cancer therapy.[1][9]
- Niraparib: A PARP inhibitor used in oncology.[1]
- Benzydamine: A non-steroidal anti-inflammatory drug (NSAID).[10]

The substitution pattern on the indazole ring is critical for defining its biological activity. The 6-position, in particular, is a key vector for modification. A methoxy (-OCH_3) group at this position, as in **6-Methoxy-1H-indazole**, is of significant interest. The methoxy group can modulate the molecule's electronic properties and serve as a hydrogen bond acceptor, which can be crucial for enhancing binding affinity to target proteins.[11]

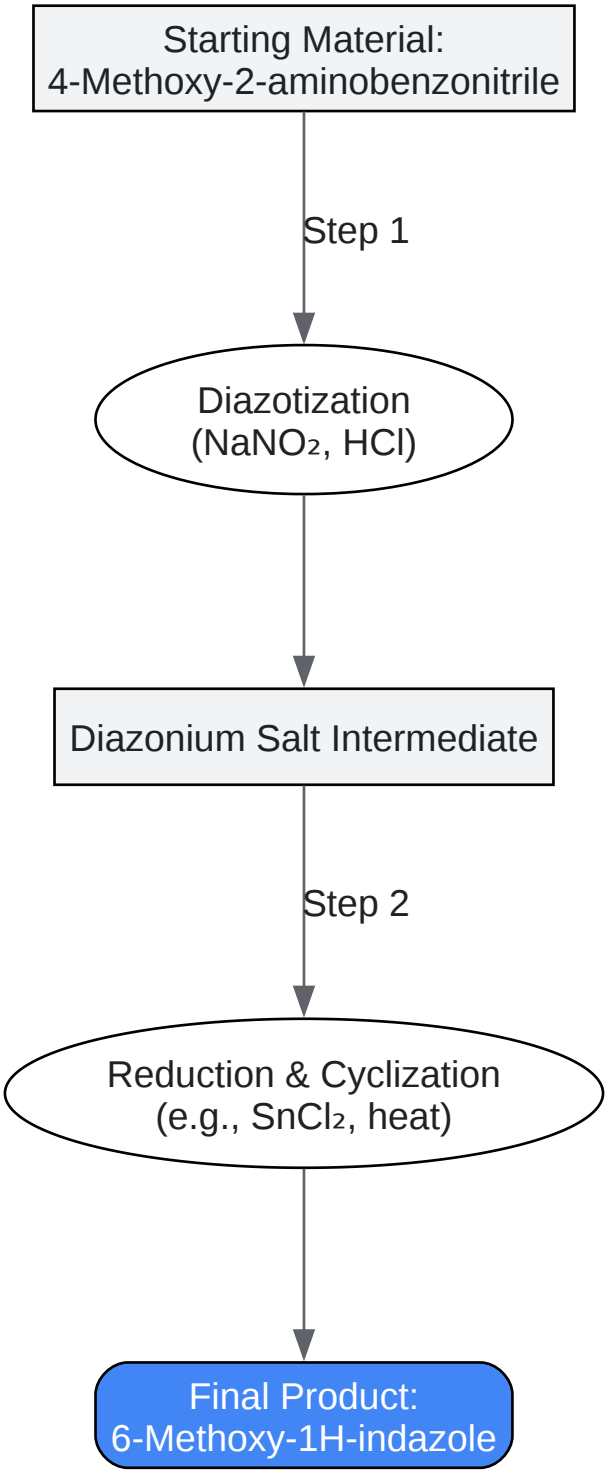
Synthesis and Physicochemical Properties

The synthesis of **6-Methoxy-1H-indazole** can be achieved through various established organic chemistry routes. A common approach involves the cyclization of an appropriately substituted aminobenzonitrile or aminophenone precursor.

Representative Synthesis Workflow

The following workflow illustrates a conceptual pathway for synthesizing the indazole core, a critical step for producing **6-Methoxy-1H-indazole** and its derivatives.

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Caption: Conceptual workflow for the synthesis of **6-Methoxy-1H-indazole**.

Core Therapeutic Areas of Investigation

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Based on evidence from related compounds, **6-Methoxy-1H-indazole** holds significant therapeutic potential in three primary areas: neurodegenerative diseases, inflammatory disorders, and oncology.

Neuroprotective Potential in Neurodegenerative Disease

Neurodegenerative diseases like Parkinson's (PD) and Alzheimer's are characterized by oxidative stress, neuroinflammation, and the misfolding of proteins such as tau.[12][13] The indazole scaffold is a promising starting point for developing therapies targeting these pathways.[4]

Causality and Mechanistic Insight: A closely related analogue, 6-hydroxy-1H-indazole, has demonstrated significant neuroprotective effects in an MPTP-induced mouse model of Parkinson's disease.[14] The study showed that this compound could decrease the loss of dopaminergic neurons, increase striatal dopamine levels, and, critically, reduce the hyperphosphorylation of the tau protein.[14] The mechanism is believed to involve the inhibition of upstream kinases like Glycogen Synthase Kinase-3β (GSK-3β), a key enzyme in the tau phosphorylation cascade.[8] The 6-methoxy group is a bioisosteric equivalent of the 6-hydroxy group and is expected to retain, if not enhance, this activity due to improved metabolic stability and membrane permeability.

Anti-inflammatory Activity

Chronic inflammation is a key driver of numerous diseases. Indazole derivatives have a well-documented history as anti-inflammatory agents, with some acting through mechanisms similar to traditional NSAIDs by inhibiting cyclooxygenase (COX) enzymes.[15][16][17]

Causality and Mechanistic Insight: Studies on various indazoles show they can dose-dependently inhibit carrageenan-induced paw edema, a classic model of acute inflammation.[16][17] The underlying mechanism involves the dual inhibition of COX-2 and the suppression of pro-inflammatory cytokines like Tumor Necrosis Factor-α (TNF-α) and Interleukin-1β (IL-1β).[15][17] The precursor molecule, **6-Methoxy-1H-indazole**-3-carboxylic acid, is explicitly noted as a valuable building block for synthesizing novel anti-inflammatory drugs, underscoring the importance of the 6-methoxy scaffold in this therapeutic area.[18]

Anticancer Potential via Kinase Inhibition

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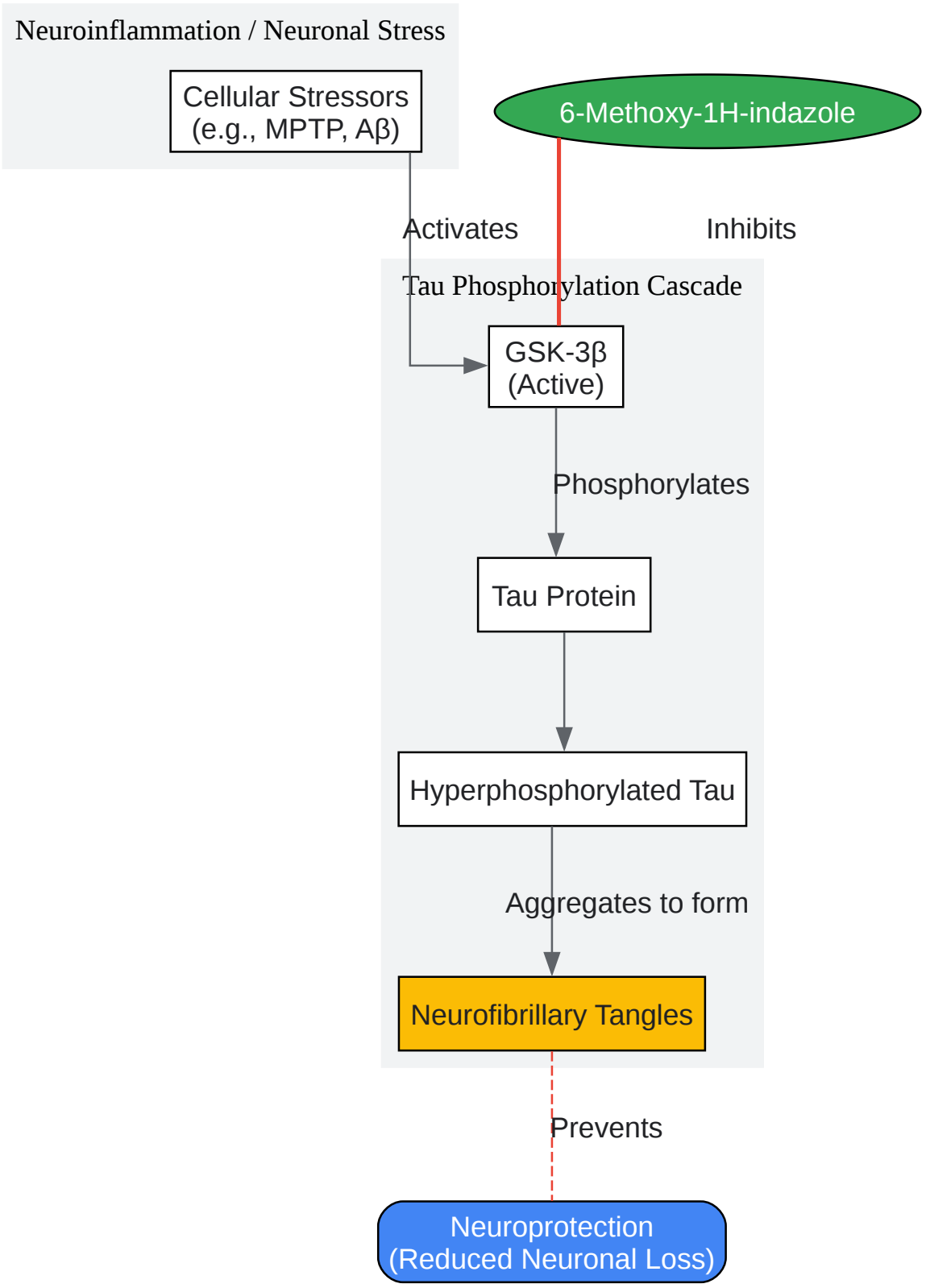
The dysregulation of protein kinases is a hallmark of many cancers.[11] The indazole scaffold is a premier structure for designing potent and selective kinase inhibitors.[3][11]

Causality and Mechanistic Insight: Numerous indazole derivatives have been developed as inhibitors of various tyrosine and serine/threonine kinases, including FGFR, VEGFR-2, and GSK-3.[11] The substitution at the 6-position is critical for potency and selectivity. For example, in a series of GSK-3 inhibitors, a methoxy group at the 5-position (structurally adjacent) was shown to be crucial for high potency, suggesting its importance in anchoring the molecule within the ATP-binding pocket.[11] The 6-methoxy group in **6-Methoxy-1H-indazole** can similarly function as a key hydrogen bond acceptor, orienting the molecule for optimal interaction with the kinase hinge region and enhancing inhibitory activity.

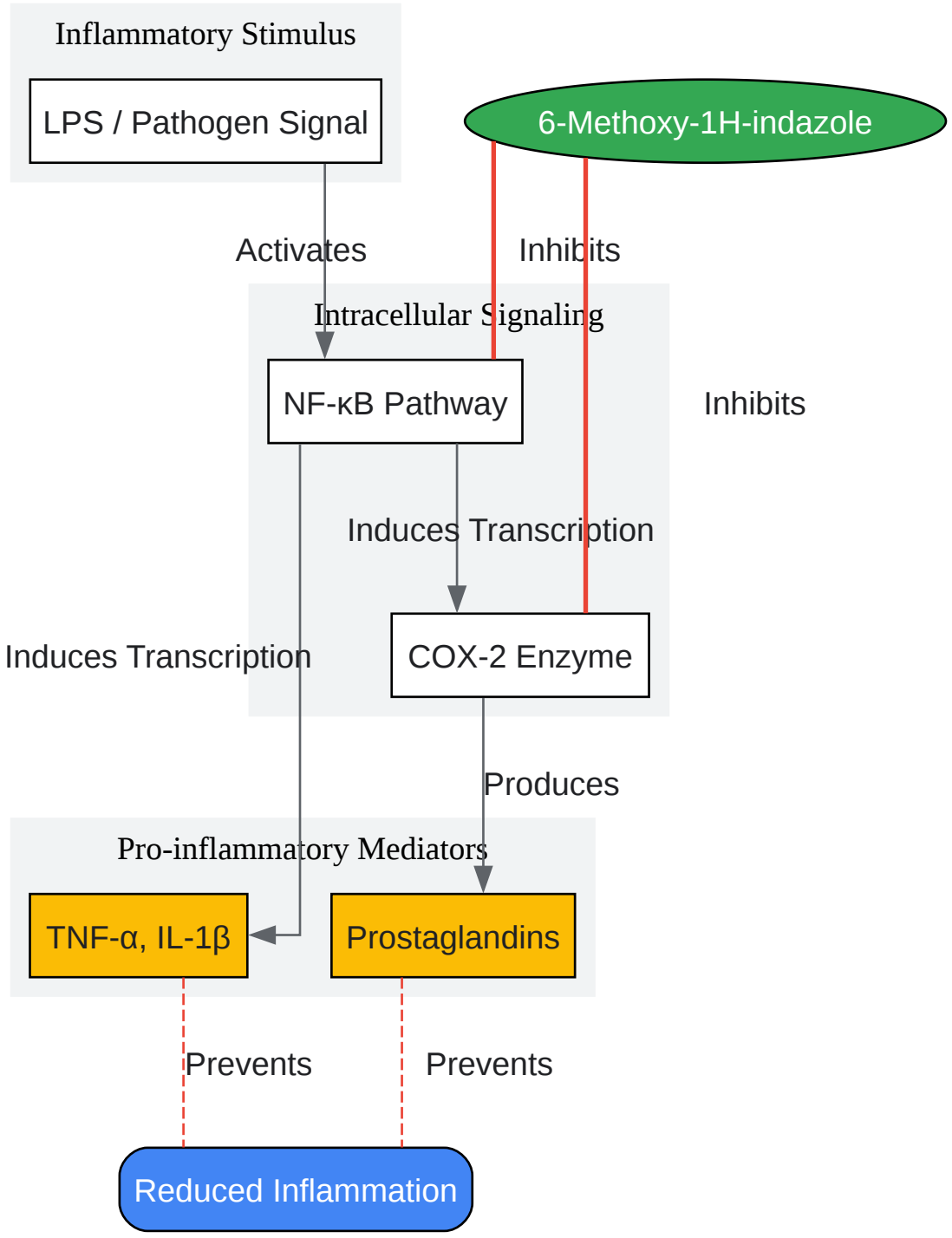
Visualizing the Mechanisms: Key Signaling Pathways

Understanding the molecular pathways is crucial for rational drug design. The following diagrams illustrate the key signaling cascades where **6-Methoxy-1H-indazole** is hypothesized to exert its therapeutic effects.

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Caption: Proposed anti-inflammatory mechanism via inhibition of COX-2 and NF-κB signaling.

Methodologies for Preclinical Evaluation

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To validate the therapeutic potential of **6-Methoxy-1H-indazole**, a series of robust in vitro and in vivo assays are required. The following protocols are designed to be self-validating systems for assessing its activity.

Protocol: In Vitro Kinase Inhibition Assay (e.g., for GSK-3β)

- Principle: This assay quantifies the ability of the test compound to inhibit the phosphorylation of a specific substrate by a purified kinase enzyme. The amount of phosphorylation is measured, often via luminescence (ATP consumption) or fluorescence (phosphorylated substrate detection).
- Reagents & Materials:
  - Purified, recombinant human GSK-3β enzyme.
  - GSK-3β-specific peptide substrate (e.g., GS-2 peptide).
  - Adenosine triphosphate (ATP).
  - Assay buffer (e.g., HEPES, $MgCl_2$, Brij-35).
  - Detection reagent (e.g., ADP-Glo™ Kinase Assay kit).
  - **6-Methoxy-1H-indazole**, dissolved in DMSO.
  - Positive control inhibitor (e.g., CHIR-99021).
  - 384-well microplates.
- Step-by-Step Procedure:
  - Prepare a serial dilution of **6-Methoxy-1H-indazole** in DMSO, then dilute further in assay buffer. A typical final concentration range is 1 nM to 100 µM.
  - Add 5 µL of the diluted compound or control (DMSO for negative control, CHIR-99021 for positive) to the wells of a 384-well plate.

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- Add 10 µL of a solution containing the GSK-3β enzyme and the peptide substrate to each well.
- Incubate for 10 minutes at room temperature to allow for compound-enzyme interaction.
- Initiate the kinase reaction by adding 10 µL of ATP solution to each well.
- Incubate for 1 hour at room temperature.
- Stop the reaction and measure kinase activity by adding the detection reagent according to the manufacturer's instructions (e.g., for ADP-Glo, add ADP-Glo Reagent, incubate, then add Kinase Detection Reagent).
- Read the luminescence signal on a plate reader.

- Data Analysis:
  - Convert luminescence readings to percent inhibition relative to the positive (100% inhibition) and negative (0% inhibition) controls.
  - Plot percent inhibition versus the logarithm of the compound concentration.
  - Fit the data to a four-parameter logistic equation to determine the IC_{50} value (the concentration at which 50% of kinase activity is inhibited).

Protocol: Cell-Based Assay for Anti-inflammatory Activity

- Principle: This assay measures the ability of the test compound to suppress the production of inflammatory mediators (e.g., TNF-α) from immune cells (e.g., murine macrophages, RAW 264.7) stimulated with lipopolysaccharide (LPS).

- Reagents & Materials:
  - RAW 264.7 macrophage cell line.
  - Cell culture medium (DMEM with 10% FBS).

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- LPS from E. coli.
- **6-Methoxy-1H-indazole**, dissolved in DMSO.
- Positive control (e.g., Dexamethasone).
- Cell viability assay reagent (e.g., MTT or CellTiter-Glo®).
- TNF-α ELISA kit.
- 96-well cell culture plates.

- Step-by-Step Procedure:
  - Seed RAW 264.7 cells in 96-well plates at a density of $5x10^4$ cells/well and allow them to adhere overnight.
  - Pre-treat the cells for 1 hour with various concentrations of **6-Methoxy-1H-indazole** (e.g., 0.1 µM to 50 µM) or controls.
  - Stimulate the cells by adding LPS to a final concentration of 100 ng/mL. Include a non-stimulated control group.
  - Incubate for 18-24 hours.
  - After incubation, carefully collect the cell culture supernatant for cytokine analysis. Store at -80°C if not analyzed immediately.
  - Assess cell viability in the remaining cells using an MTT or similar assay to rule out cytotoxicity.
  - Quantify the concentration of TNF-α in the collected supernatants using a commercial ELISA kit, following the manufacturer's protocol.
- Data Analysis:
  - Construct a standard curve for the TNF-α ELISA.
  - Calculate the concentration of TNF-α in each sample.

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- Normalize the data to the LPS-only treated group (100% production) and calculate the percent inhibition for each compound concentration.
- Plot percent inhibition vs. concentration to determine the IC_{50} value for TNF-α suppression. Ensure that effective concentrations are not cytotoxic.

Future Directions & Conclusion

6-Methoxy-1H-indazole stands as a molecule of high therapeutic interest, positioned at the intersection of several critical disease pathways. Its potential is strongly supported by extensive research on the broader indazole class and its closely related analogues. [2][3][14]The presence of the 6-methoxy group is predicted to confer favorable properties for kinase inhibition, neuroprotection, and anti-inflammatory activity.

The immediate path forward requires a systematic validation of these hypotheses. The protocols outlined in this guide provide a framework for a thorough preclinical evaluation. Future work should focus on:

- Broad-panel Kinase Screening: To identify primary and secondary cancer-relevant targets.
- Pharmacokinetic & ADME Studies: To assess the drug-like properties of the molecule.
- In Vivo Efficacy Studies: To confirm its therapeutic effects in validated animal models of neurodegeneration, inflammation, and cancer.

In conclusion, **6-Methoxy-1H-indazole** represents a promising scaffold that warrants significant investigation. Its strategic design, grounded in the established success of the indazole core, makes it a compelling candidate for development into a next-generation therapeutic agent.

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